

Standard Operating Procedure: Handling, Spill Response, and Disposal of (S)-Phenethyl 2-hydroxypropanoate

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Compound of Interest

Compound Name:	(S)-Phenethyl 2-hydroxypropanoate
CAS No.:	1928712-34-8
Cat. No.:	B2552991

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Executive Summary & Chemical Profile

(S)-Phenethyl 2-hydroxypropanoate (commonly known as phenethyl L-lactate) is an organic ester frequently utilized as a chiral building block in drug development and as a specialized agent in flavor and fragrance profiling. While it does not exhibit acute toxicity or extreme flammability, its organic nature and physical properties demand strict adherence to institutional and federal waste management protocols to prevent environmental contamination and ensure laboratory safety.

Quantitative Data & Disposal Relevance

The physical properties of a chemical dictate its behavior in waste streams. The following data summarizes the key properties of **(S)-Phenethyl 2-hydroxypropanoate** and their direct impact on disposal logistics:

Physicochemical Property	Value / Description	Relevance to Handling & Disposal
Molecular Formula	C ₁₁ H ₁₄ O ₃	Contains only C, H, and O. Fully compatible with standard non-halogenated organic incineration streams.
Flash Point	> 100 °C (> 212 °F)	Exceeds the 60 °C (140 °F) threshold; therefore, it is not classified as a RCRA D001 ignitable hazardous waste[1].
Specific Gravity	~1.12 - 1.14 @ 25 °C	Denser than water. If inadvertently mixed with aqueous waste, it will form a bottom layer, complicating phase-separation and treatment.
Chemical Class	Organic Ester	Susceptible to exothermic hydrolysis. Must be segregated from strong acids, alkalis, and oxidizers in waste carboys[2].

Safety & Handling Fundamentals

When managing **(S)-Phenethyl 2-hydroxypropanoate**, researchers must prioritize source reduction and precise chemical segregation.

Mechanistic Causality in Handling: As an ester, this compound is chemically stable under neutral conditions but undergoes hydrolysis when exposed to strong acids or bases. If improperly discarded into a highly acidic or alkaline waste carboy, it will hydrolyze into phenethyl alcohol and lactic acid. This reaction can be exothermic and may lead to pressure buildup in sealed waste containers[2]. Therefore, standard handling requires isolation from reactive reagents and the use of basic Personal Protective Equipment (PPE), including nitrile gloves, splash goggles, and a laboratory coat.

Operational Workflow: Spill Response & Cleanup

In the event of a localized spill, rapid containment is necessary to prevent the liquid from reaching floor drains, where its high biological oxygen demand (BOD) could disrupt municipal wastewater treatment systems.

Step-by-Step Cleanup Methodology:

- **Isolate and Assess:** Secure the immediate area. Verify that no incompatible chemicals (e.g., strong oxidizers or concentrated acids) are present in the spill zone to rule out secondary reactions.
- **Don PPE:** Equip fresh nitrile gloves, safety goggles, and a lab coat.
- **Containment:** Deploy inert absorbent materials (such as clean dry sand, vermiculite, or universal polypropylene spill pads) around the perimeter of the spill to halt migration.
 - **Causality:** Inert absorbents are strictly required. Esters do not require chemical neutralization, and using reactive spill agents could trigger unintended heat generation[2].
- **Absorption and Collection:** Allow the absorbent to fully wick the liquid. Use non-sparking tools to collect the saturated material and transfer it into a sealable, high-density polyethylene (HDPE) solid waste container.
- **Decontamination:** Wash the affected surface with a mild detergent and water solution. This removes the residual organic film, mitigating slip hazards and eliminating lingering floral odors.
- **Labeling:** Seal the container and affix a label reading: "Solid Waste Contaminated with Non-Halogenated Organic Liquid - **(S)-Phenethyl 2-hydroxypropanoate**."

Waste Segregation & Disposal Protocols

The cornerstone of laboratory chemical waste management is accurate segregation, which ensures regulatory compliance while optimizing disposal costs.

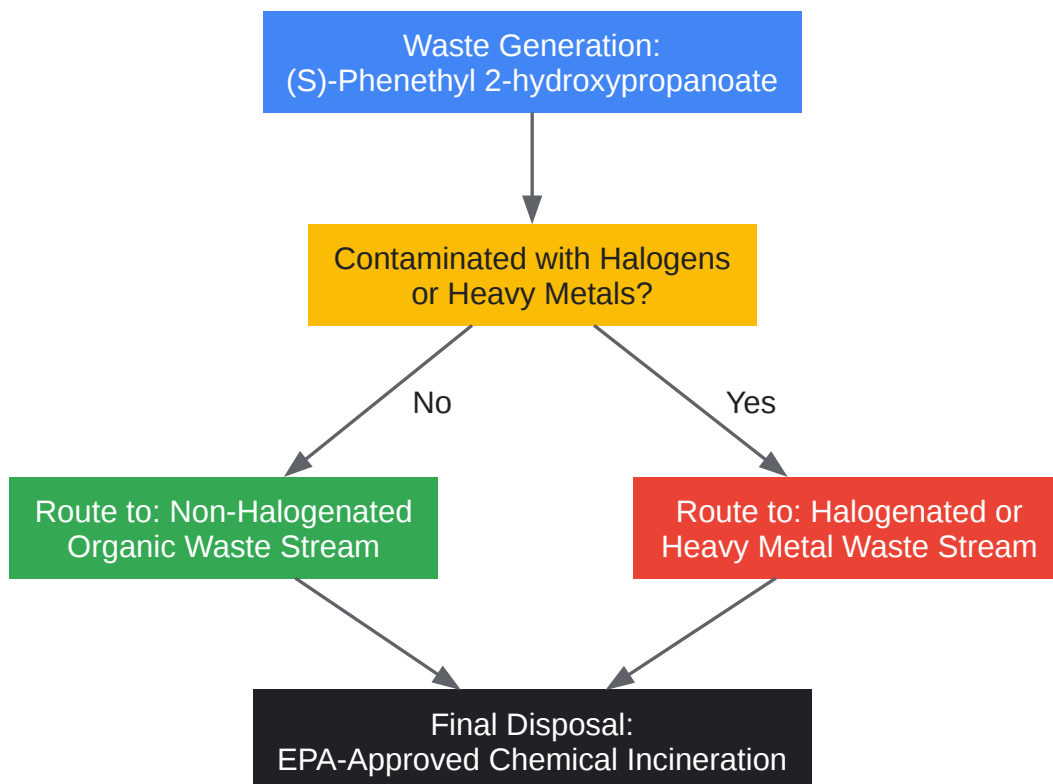
Disposal Routing: All liquid waste containing **(S)-Phenethyl 2-hydroxypropanoate** must be routed to the Non-Halogenated Organic Waste stream.

- **Causality:** Because this molecule consists entirely of carbon, hydrogen, and oxygen, it is an ideal candidate for energy-recovery incineration. Introducing this chemical into a halogenated waste stream is a critical operational error; halogenated wastes require specialized, high-temperature combustion and advanced scrubbing to prevent the formation of highly toxic dioxins and furans. Mixing non-halogenated waste into halogenated streams unnecessarily inflates disposal costs and environmental burden.

Regulatory Grounding: Under the EPA's Resource Conservation and Recovery Act (RCRA) guidelines (40 CFR Part 261), **(S)-Phenethyl 2-hydroxypropanoate** does not meet the criteria for a listed hazardous waste, as it is absent from the F, K, P, and U lists[3]. Furthermore, it does not exhibit characteristic toxicity, corrosivity, or reactivity, and its elevated flash point exempts it from the D001 (ignitability) classification[1].

However, exemption from RCRA hazardous status does not permit drain disposal. Standard Prudent Practices in the Laboratory dictate that all non-exempt organic chemicals must be treated as chemical waste and subjected to controlled, EPA-approved chemical incineration[4].

Visualizations



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Disposal routing and segregation workflow for **(S)-Phenethyl 2-hydroxypropanoate**.

References

- 40 CFR Part 261 -- Identification and Listing of Hazardous Waste | eCFR | [Link](#)
- Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes | US EPA | [3](#)
- Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards | NCBI Bookshelf - NIH | [4](#)
- Working with Chemicals - Prudent Practices in the Laboratory | NCBI Bookshelf - NIH | [2](#)

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Sources

- [1. eCFR :: 40 CFR Part 261 -- Identification and Listing of Hazardous Waste \[ecfr.gov\]](#)
- [2. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [3. epa.gov \[epa.gov\]](#)
- [4. Prudent Practices in the Laboratory - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
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